

# Molecular weight and formula of (2,6-Dichlorophenoxy)acetic acid

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## Compound of Interest

Compound Name: (2,6-Dichlorophenoxy)acetic acid

Cat. No.: B166613

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## An In-depth Technical Guide on (2,6-Dichlorophenoxy)acetic acid

This guide provides essential physicochemical data for **(2,6-Dichlorophenoxy)acetic acid**, a compound of interest to researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The fundamental molecular characteristics of **(2,6-Dichlorophenoxy)acetic acid** are summarized below. This data is critical for experimental design, analytical method development, and interpretation of biological activity.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	221.037 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	575-90-6 <a href="#">[1]</a> <a href="#">[4]</a>

## Chemical Structure

The structural arrangement of atoms in **(2,6-Dichlorophenoxy)acetic acid** is depicted in the following diagram. This visualization is crucial for understanding its steric and electronic

properties, which in turn influence its chemical reactivity and biological interactions.

Chemical structure of **(2,6-Dichlorophenoxy)acetic acid**.

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## References

- 1. 2-(2,6-dichlorophenoxy)acetic acid | 575-90-6-Molbase [molbase.com]
- 2. 2,6-Dichlorophenoxyacetic acid | C<sub>8</sub>H<sub>6</sub>Cl<sub>2</sub>O<sub>3</sub> | CID 11332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. (2,6-Dichlorophenoxy)acetic acid | lookchem [lookchem.com]
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